

Application Notes and Protocols for Sodium Metaborate in Herbicide Formulations

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Compound of Interest

Compound Name: Sodium;oxido(oxo)borane;hydrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the role and use of sodium metaborate in herbicide formulations. The information is intended to guide researchers and scientists in developing and evaluating herbicide products containing this active ingredient.

Introduction

Sodium metaborate (NaBO_2) is a water-soluble inorganic salt that functions as a non-selective, soil-active herbicide.[1][2] It is effective for the control of a broad spectrum of annual and perennial broadleaf weeds and grasses.[3] Due to its non-selective nature, its primary use is in non-crop areas such as industrial sites, rights-of-way, and for vegetation control under asphalt. [1][2] Sodium metaborate is often formulated with other herbicides, such as sodium chlorate, bromacil, and diuron, to enhance efficacy and provide a broader spectrum of weed control.[1][3] A key advantage of incorporating sodium metaborate in formulations with flammable herbicides like sodium chlorate is its fire-retardant property.

Chemical and Physical Properties

Sodium metaborate is commercially available in various hydrated forms, with the tetrahydrate ($\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$) and dihydrate ($\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$) being common.[4][5] The properties of these forms are summarized in the table below.

Property	Sodium Metaborate Dihydrate (4-Mol)	Sodium Metaborate Tetrahydrate
Molecular Formula	$\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$	$\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$
Molecular Weight	101.83 g/mol	137.86 g/mol
Appearance	White, crystalline granules	White, crystalline powder
Solubility in Water	High	High
pH (0.1% solution)	~10.6	~10.5-12.0
Melting Point	90-95 °C	57 °C

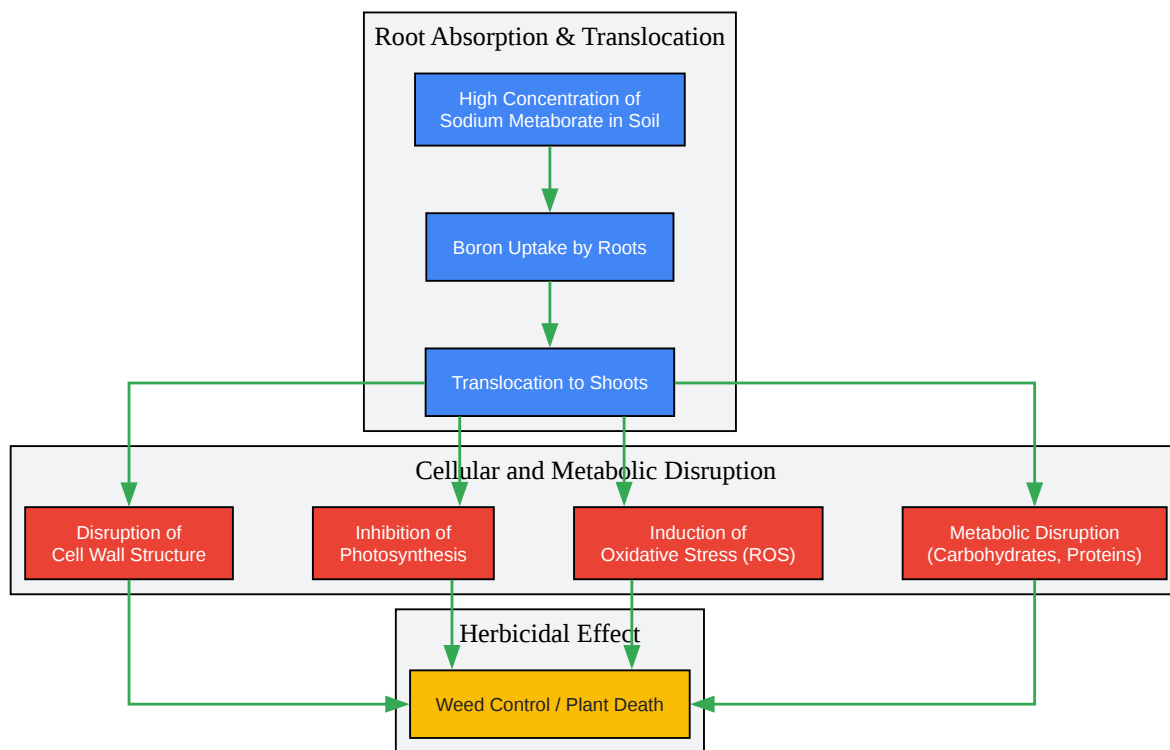
Data compiled from multiple sources.

Mechanism of Action

The herbicidal activity of sodium metaborate is attributed to boron toxicity. Boron is an essential micronutrient for plants, but at high concentrations, it becomes phytotoxic. The proposed mechanism of action involves the disruption of several key physiological and biochemical processes within the plant.

High levels of boron are absorbed by the roots and translocated to the shoots. This accumulation leads to:

- **Disruption of Cell Wall Structure:** Boron plays a role in cell wall stability. Excess boron can interfere with the cross-linking of pectin, leading to altered cell wall structure and integrity.
- **Inhibition of Photosynthesis:** Boron toxicity can damage chloroplasts and interfere with photosynthetic processes.
- **Induction of Oxidative Stress:** High boron concentrations can lead to the overproduction of reactive oxygen species (ROS), causing cellular damage.
- **Metabolic Disruption:** Boron can interfere with the metabolism of carbohydrates, proteins, and nucleic acids.



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Figure 1: Proposed mechanism of action of sodium metaborate as a herbicide.

Herbicide Formulations

Sodium metaborate is typically formulated as a granular or pelleted product for dry application or as a soluble concentrate for spray applications. It is often combined with other herbicides to broaden the spectrum of controlled weeds and to provide both quick knockdown and residual control.

Formulation Type	Active Ingredients	Typical Application
Granular	Sodium Metaborate, Sodium Chlorate	Dry application for total vegetation control on non-crop land.
Granular	Sodium Metaborate, Bromacil, Diuron	Dry application for long-term residual weed control.
Soluble Concentrate	Sodium Metaborate	Liquid spray application for general weed control.
Ready-to-use Liquid	Sodium Metaborate, Sodium Chlorate, Bromacil	Pre-mixed solution for spot treatments.[3]

Experimental Protocols

The following are general protocols for evaluating the efficacy of sodium metaborate-based herbicides. These should be adapted based on specific research objectives, target weed species, and environmental conditions.

Greenhouse Bioassay for Herbicide Efficacy

This protocol is designed to assess the herbicidal efficacy of different concentrations of a sodium metaborate formulation on target weed species under controlled greenhouse conditions.

Materials:

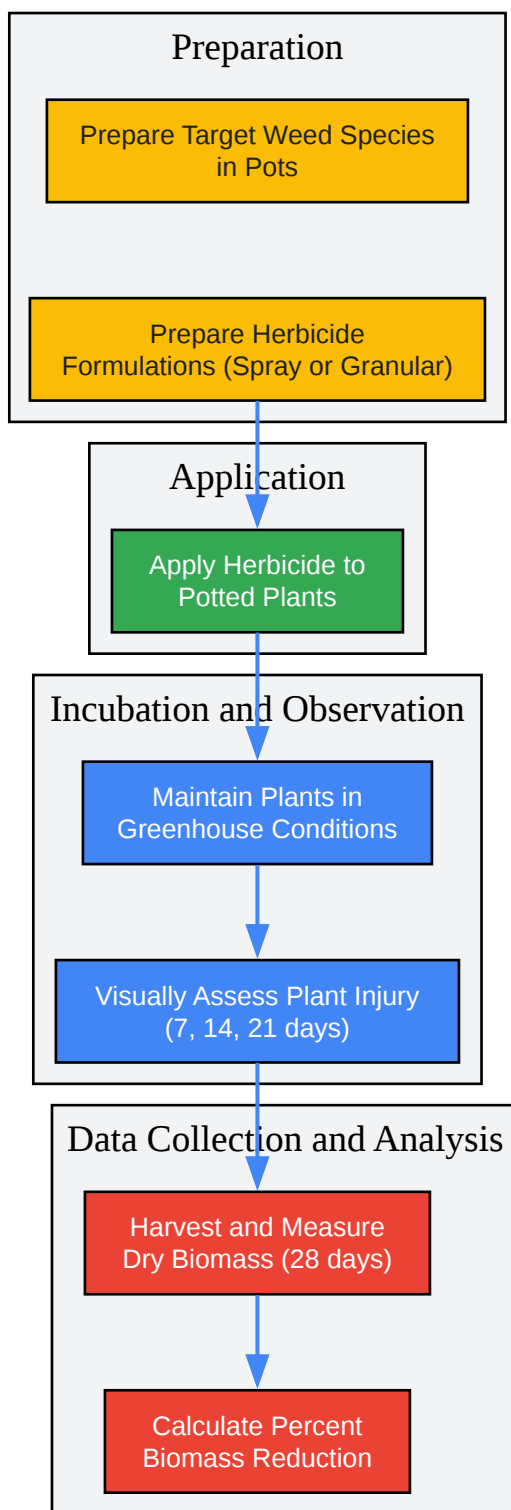
- Sodium metaborate herbicide formulation (granular or soluble concentrate)
- Target weed species (e.g., Johnsongrass, bindweed) grown in pots
- Potting medium (soil, sand, and peat mixture)
- Greenhouse facilities with controlled temperature and light
- Balance, weigh boats, and appropriate personal protective equipment (PPE)

- Hand-held sprayer or granular applicator
- Watering can or automated irrigation system

Procedure:

- Plant Preparation: Grow target weed species from seeds or rhizomes in 10 cm pots filled with a standard potting medium. Allow plants to reach a consistent growth stage (e.g., 4-6 leaf stage) before treatment.
- Herbicide Preparation (for spray application):
 - Calculate the required amount of soluble concentrate to achieve the desired application rates (e.g., expressed as kg of active ingredient per hectare).
 - Prepare a stock solution by dissolving the calculated amount of herbicide in a known volume of water.
 - Prepare serial dilutions from the stock solution to obtain a range of treatment concentrations. Include a control group treated with water only.
- Herbicide Application:
 - Spray Application: Calibrate a hand-held sprayer to deliver a known volume of liquid per unit area. Evenly spray the foliage and soil surface of each pot with the prepared herbicide solutions.
 - Granular Application: Calibrate a granular applicator to deliver the desired weight of granules per unit area. Evenly distribute the granules over the soil surface of each pot.
- Post-Treatment Care: Water the pots as needed, avoiding leaching of the herbicide from the bottom of the pots. Maintain plants in the greenhouse under optimal growing conditions.
- Efficacy Assessment:
 - Visually assess plant injury at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0 = no injury, 100 = complete kill).

- At the end of the experiment (e.g., 28 days after treatment), harvest the above-ground biomass of each plant.
- Dry the biomass in an oven at 70°C to a constant weight.
- Calculate the percent biomass reduction for each treatment compared to the control.



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Figure 2: Experimental workflow for greenhouse bioassay of herbicide efficacy.

Field Trial Protocol for Non-Crop Vegetation Control

This protocol outlines a field trial to evaluate the efficacy of a granular sodium metaborate herbicide for total vegetation control in a non-crop setting.

Materials:

- Granular sodium metaborate herbicide product
- Calibrated granular spreader (hand-operated or push-type)
- Marking flags or stakes to delineate plots
- Measuring tape
- Personal protective equipment (PPE) as specified on the product label
- Data collection sheets

Procedure:

- Site Selection and Plot Layout:
 - Select a non-crop area with a uniform stand of the target weed species.
 - Establish experimental plots of a defined size (e.g., 2m x 2m).
 - Include an untreated control plot for comparison.
 - Mark the corners of each plot with flags or stakes.
- Pre-Application Assessment:
 - Identify and record the weed species present in each plot.
 - Estimate the percent weed cover in each plot.
- Herbicide Application:

- Calibrate the granular spreader to deliver the application rate specified on the product label (e.g., 1-2 lbs per 100 sq. ft.).
- Uniformly apply the granules to the designated plots.
- Post-Application Monitoring and Data Collection:
 - Visually assess and record the percent weed control in each plot at set intervals (e.g., 2, 4, 8, and 12 weeks after application) compared to the untreated control plot.
 - Note any symptoms of phytotoxicity on the treated vegetation.
 - At the final assessment, overall weed control can be rated on a scale of 0% (no control) to 100% (complete control).

Application Rates

Application rates for sodium metaborate herbicides vary depending on the formulation, target vegetation, and environmental conditions. Always consult the product label for specific recommendations.^{[6][7][8]}

Application Site	Formulation	Application Rate	Target Weeds
Non-crop areas	Granular (Sodium Metaborate + Sodium Chlorate)	1-2 lbs / 100 sq. ft.	General annual and perennial weeds
Under asphalt paving	Granular	2-4 lbs / 100 sq. ft.	To prevent weed emergence
Non-crop areas	Granular (Sodium Metaborate + Bromacil + Diuron)	7-15 lbs / acre	Broad spectrum of weeds for extended control

Note: These are example rates and may not be applicable to all products. The user is responsible for following the label instructions of the specific product being used.

Safety Precautions

Sodium metaborate can cause eye and skin irritation.[9] It is important to wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and long-sleeved clothing, when handling and applying sodium metaborate-containing herbicides.[9] Always read and follow the safety precautions outlined on the product's Safety Data Sheet (SDS) and label.[5][9][10]

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